

Commercial Availability and Synthesis of 5-Methylheptanal: A Technical Guide

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Compound of Interest

Compound Name: 5-Methylheptanal

Cat. No.: B13604506

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **5-Methylheptanal** (CAS No. 75579-88-3), a valuable aldehyde in organic synthesis. While detailed information on its specific applications in drug development and associated signaling pathways is not extensively documented in publicly available literature, this guide furnishes available data on its procurement, physicochemical properties, and a general synthetic approach.

Physicochemical Properties

5-Methylheptanal is a chiral aliphatic aldehyde. Its key properties are summarized below.

Property	Value	Source
CAS Number	75579-88-3	PubChem[1]
Molecular Formula	C8H16O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
Synonyms	Heptanal, 5-methyl-	PubChem[1]
Computed XLogP3-AA	2.4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	128.120115130 Da	PubChem[1]
Monoisotopic Mass	128.120115130 Da	PubChem[1]
Topological Polar Surface Area	17.1 Å ²	PubChem[1]
Heavy Atom Count	9	PubChem[1]

Commercial Availability

5-Methylheptanal is available from various chemical suppliers, typically on a research scale. The purity and available quantities can vary between suppliers. Researchers are advised to contact the vendors directly for the most current information, including pricing and availability.

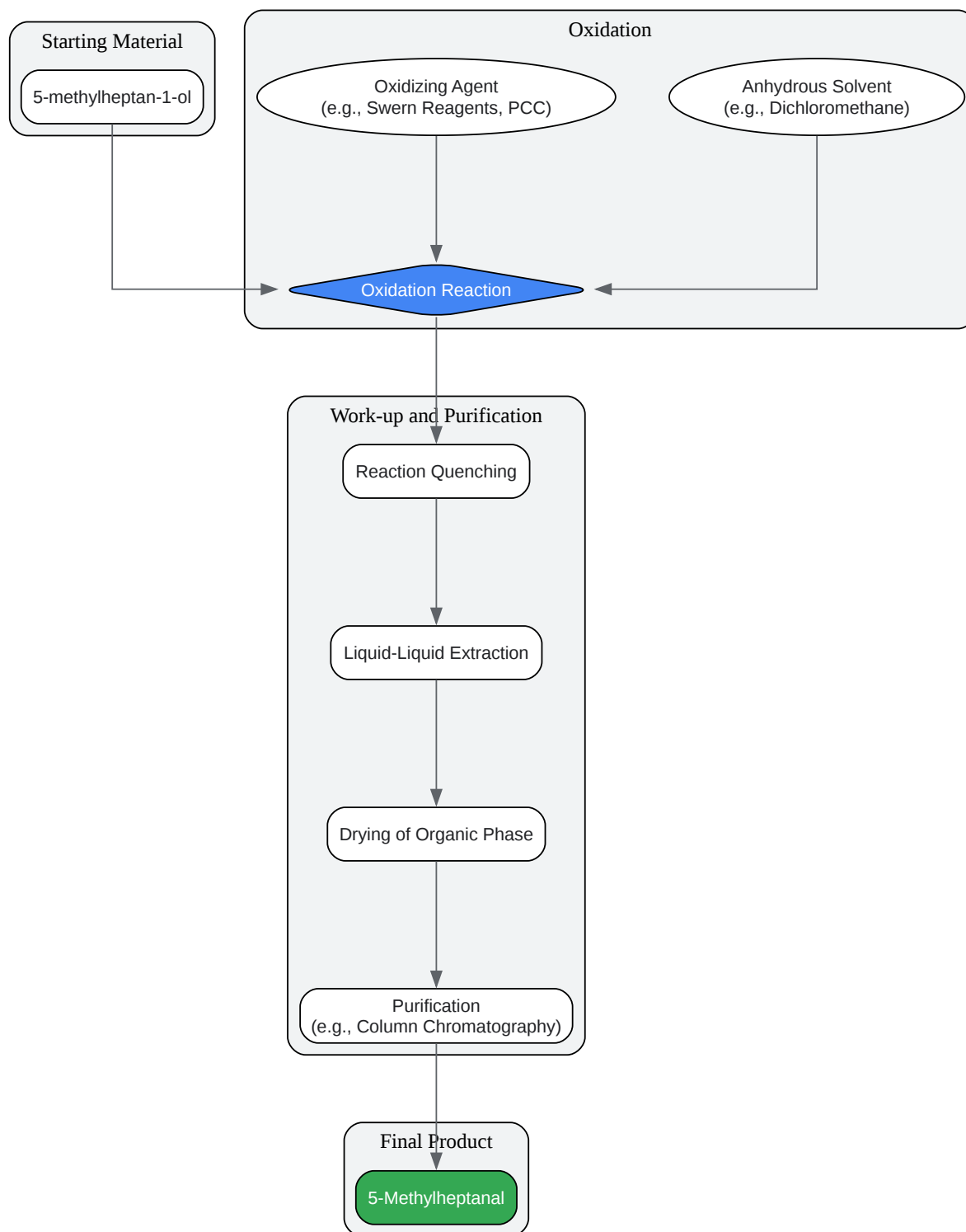
Supplier	Purity	Available Quantities
Sigma-Aldrich	Not specified on website	Inquire for details
Alfa Aesar (Thermo Fisher Scientific)	Not specified on website	Inquire for details
TCI (Tokyo Chemical Industry)	Not specified on website	Inquire for details
Key Organics	>95%	1g, 5g
BLD Pharmatech	95%	1g, 5g, 25g
Toronto Research Chemicals	Not specified on website	Inquire for details

This table is based on publicly available information and may not be exhaustive. Please verify with the suppliers for the most up-to-date product specifications.

Synthesis of 5-Methylheptanal

A specific, detailed experimental protocol for the synthesis of **5-Methylheptanal** is not readily available in peer-reviewed journals or organic synthesis archives. However, it can be prepared through the oxidation of the corresponding primary alcohol, 5-methylheptan-1-ol. Common and effective methods for this transformation include Swern oxidation and oxidation with pyridinium chlorochromate (PCC).

A generalized workflow for the synthesis of **5-Methylheptanal** via oxidation of 5-methylheptan-1-ol is presented below.



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A generalized workflow for the synthesis of **5-Methylheptanal**.

General Experimental Protocol (Swern Oxidation)

The Swern oxidation is a reliable method for converting primary alcohols to aldehydes with minimal over-oxidation to carboxylic acids. The following is a general procedure that can be adapted for the synthesis of **5-Methylheptanal** from 5-methylheptan-1-ol.

Materials:

- 5-methylheptan-1-ol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et₃N)
- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- A solution of oxalyl chloride (1.5 - 2.0 equivalents) in anhydrous DCM is cooled to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- Anhydrous DMSO (2.5 - 3.0 equivalents) is added dropwise to the cooled solution, and the mixture is stirred for a short period (e.g., 15-30 minutes).
- A solution of 5-methylheptan-1-ol (1.0 equivalent) in anhydrous DCM is added dropwise to the activated DMSO mixture at -78 °C. The reaction is typically stirred for 30-60 minutes.
- Triethylamine (5.0 - 7.0 equivalents) is added dropwise, and the reaction mixture is allowed to warm to room temperature.

- The reaction is quenched by the addition of water or a saturated aqueous solution of sodium bicarbonate.
- The aqueous layer is extracted with DCM or diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield pure **5-Methylheptanal**.

Note: This is a generalized protocol. The specific quantities of reagents and reaction times should be optimized for the specific scale of the reaction. All procedures should be carried out in a well-ventilated fume hood, as toxic and odorous byproducts are generated.

Applications in Drug Development

Currently, there is a lack of specific information in the public domain detailing the use of **5-Methylheptanal** in drug development or its interaction with specific signaling pathways. As a chiral aldehyde, it has the potential to serve as a building block in the synthesis of more complex chiral molecules, which is a common strategy in the development of new therapeutic agents. The aldehyde functional group is versatile and can participate in a variety of carbon-carbon bond-forming reactions, making it a useful intermediate in multi-step syntheses.

Conclusion

5-Methylheptanal is a commercially available chiral aldehyde with potential applications in organic synthesis. While its direct role in drug development is not well-documented, its structure and functional group make it a candidate for use as a synthetic intermediate. The synthesis of **5-Methylheptanal** can be achieved through standard oxidation protocols from the corresponding alcohol. For researchers requiring this compound, several commercial sources are available, and the provided synthetic overview offers a viable route for its preparation in a laboratory setting.

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References

- 1. 5-Methylheptanal | C₈H₁₆O | CID 10953527 - PubChem [pubchem.ncbi.nlm.nih.gov]
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